

Application Notes and Protocols for Avitinib Stock Solution Preparation with DMSO

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Compound of Interest				
Compound Name:	Avitinib			
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Avitinib (also known as Abivertinib or AC0010) is a potent, third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] It is highly selective for mutant forms of EGFR, such as the L858R activating mutation and the T790M resistance mutation, while showing significantly less activity against wild-type EGFR.[2][3] This selectivity may lead to a more favorable toxicity profile compared to less selective EGFR inhibitors.[4][5] Avitinib covalently binds to the kinase domain, blocking downstream signaling pathways like Akt and ERK1/2, thereby inhibiting cancer cell proliferation and survival.[1][2] It has also been identified as an inhibitor of Bruton's tyrosine kinase (BTK).[4][6] These application notes provide a detailed protocol for the preparation, storage, and use of Avitinib stock solutions for research purposes.

Physicochemical and Solubility Data

Proper preparation of **Avitinib** for experimental use begins with an understanding of its physical and chemical properties. All quantitative data is summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **Avitinib**



Property	Value	Reference
Synonyms	Abivertinib, AC0010	[4][7]
CAS Number	1557267-42-1	[2][7]
Molecular Formula	C26H26FN7O2	[2][7]
Molecular Weight	487.5 g/mol	[5][7]
Appearance	Crystalline solid	[7]
Purity	≥98%	[7]

Table 2: Solubility Profile of Avitinib

Solvent	Solubility	Notes
DMSO	≥30-97 mg/mL	The recommended solvent for preparing concentrated stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility.[2][7][8]
Ethanol	~30 mg/mL	Soluble.[7][8]
Water	Insoluble	Not recommended for primary dissolution.[2]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For aqueous solutions, first dissolve in a primary solvent like ethanol or DMSO and then dilute. Aqueous solutions are not stable for more than a day. [7]

Experimental Protocols Protocol for Preparation of a 10 mM Avitinib Stock Solution



This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for in vitro studies.

Materials:

- Avitinib powder (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-warm Avitinib: Allow the vial of Avitinib powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of Avitinib powder. For example, to prepare 1 mL of a 10 mM stock solution:
 - Calculation: Mass (mg) = Molarity (M) × Volume (L) × Molecular Weight (g/mol)
 - Mass = 0.010 mol/L × 0.001 L × 487.5 g/mol = 4.875 mg
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the Avitinib powder. For the example above, add 1.0 mL of DMSO.
- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed. If dissolution is difficult, gentle warming (37°C for 10-15 minutes) or brief sonication can be applied.[9]
- Visual Inspection: Visually inspect the solution against a light source to ensure there are no visible particulates.[9]



Storage and Stability

Proper storage is critical to maintain the activity of the **Avitinib** stock solution.

- Powder: Store the solid compound at -20°C for up to 3-4 years.[2][7][10]
- Stock Solution (in DMSO):
 - Long-term: Aliquot the stock solution into single-use volumes to avoid repeated freezethaw cycles.[11] Store aliquots at -80°C for up to 1 year.[2]
 - Short-term: Store aliquots at -20°C for up to 1 month.[2]

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol provides a general method for diluting the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 10 mM Avitinib stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- · Sterile tubes for dilution

Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM Avitinib stock solution at room temperature.
- Dilution: Prepare the final working concentration by diluting the stock solution directly into the pre-warmed cell culture medium.
 - Example: To prepare 10 mL of medium with a final **Avitinib** concentration of 100 nM:
 - Calculation ($V_1M_1 = V_2M_2$): $V_1 = (10 \text{ mL} \times 100 \text{ nM}) / 10 \text{ mM} = 1 \mu\text{L}$

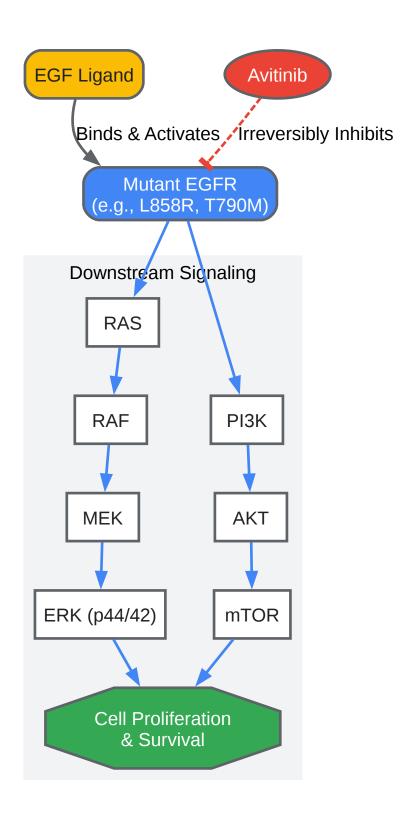


- Add 1 μL of the 10 mM stock solution to 10 mL of culture medium.
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting. Do not vortex, as this can cause foaming of the medium.
- DMSO Control: The final concentration of DMSO in the culture medium should be kept low (typically ≤0.1%) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[12]
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for cell treatment. Do not store working solutions in culture medium.

Visualizations Workflow for Avitinib Stock Solution Preparation









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